Technical Guide: Isolation and Characterization of 5,6-Dihydroyangonin

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Compound of Interest

Compound Name:	*5,6-Dihydroyangonin*
CAS No.:	*3328-60-7*
Cat. No.:	*B117240*

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Executive Summary

5,6-Dihydroyangonin (CAS: 3328-60-7) is a minor kavalactone constituting less than 1% of the dry weight of Piper methysticum rootstock. Unlike the major kavalactones (e.g., Kavain, Methysticin), DHY presents unique isolation challenges due to its structural similarity to Yangonin and 5,6-Dehydrokavain (Desmethoxyyangonin). This guide provides a rigorous methodology for its extraction, fractionation, and spectroscopic validation, designed for researchers in phytochemistry and pharmacology.

Chemical Identity & Structural Logic

To isolate **5,6-Dihydroyangonin**, one must first understand its structural relationship to the "Major Six" kavalactones. It is the 5,6-saturated analog of Yangonin.

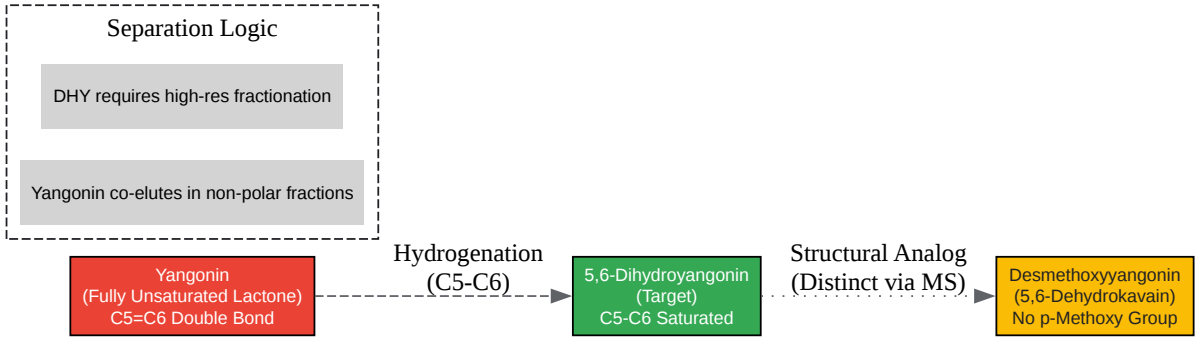
- IUPAC Name: 4-methoxy-6-[(E)-2-(4-methoxyphenyl)ethenyl]-5,6-dihydro-2H-pyran-2-one
- Molecular Formula: $C_{15}H_{16}O_4$
- Molecular Weight: 260.29 g/mol

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- Key Feature: The lactone ring is saturated at the C5-C6 position (unlike Yangonin), but the exocyclic linker (C7-C8) remains unsaturated (styryl group).

Structural Comparison (DOT Visualization)

The following diagram illustrates the structural hierarchy and the critical saturation points that dictate separation strategies.



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Caption: Structural relationship between Yangonin and **5,6-Dihydroyangonin**. The saturation of the C5-C6 bond significantly alters the planarity and chromatographic retention.

Historical Context & Discovery

The identification of **5,6-Dihydroyangonin** is credited to the "Golden Age" of kavalactone research in the 1960s.

- Discovery: First identified as a distinct entity by R. Hänsel and colleagues (circa 1968), who utilized early thin-layer chromatography (TLC) and mass spectrometry to distinguish it from the abundant Yangonin.

- Synthesis: The structure was definitively confirmed via total synthesis by Reffstrup and Boll (1976), who synthesized DHY from p-methoxycinnamaldehyde and ethyl acetoacetate, proving the 5,6-dihydro-2-pyrone skeleton.

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Isolation Methodology

Directive: This protocol prioritizes enrichment over bulk extraction, as DHY is a minor constituent.

Phase 1: Extraction

- Source Material: Use lateral roots (waka) of "Noble" kava cultivars (e.g., Melo Melo or Borogu), which typically have higher kavalactone profiles.
- Solvent System: Acetone:Water (4:1). Acetone is superior to ethanol for solubilizing the styryl-lactones (Yangonin series).
- Procedure:
  - Macerate 100g powdered root in 500mL solvent for 24h at 25°C.
  - Filter and evaporate acetone under reduced pressure (Rotavap at 40°C).
  - Crucial Step: The remaining aqueous suspension is extracted with Chloroform ($CHCl_3$). DHY partitions preferentially into the chloroform layer, leaving polar glycosides in the water.

Phase 2: Fractionation (Silica Gel Chromatography)

Separating DHY from Yangonin is the bottleneck. Yangonin crystallizes easily; DHY remains in the mother liquor.

- Stationary Phase: Silica Gel 60 (230-400 mesh).
- Mobile Phase Gradient:
  - Start: n-Hexane:Ethyl Acetate (90:10) -> Elutes Kavain/DMY.
  - Target Window: n-Hexane:Ethyl Acetate (70:30 to 60:40).
- Detection: Monitor fractions via TLC (Silica F254).

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- Visualization: UV 365 nm. Yangonin fluoresces bright yellow-green. DHY fluoresces less intensely and runs slightly below Yangonin (lower Rf) due to the flexibility of the saturated ring.

Phase 3: Purification (Preparative HPLC)

For research-grade purity (>98%), column chromatography is insufficient due to co-elution.

- Column: C18 Reverse Phase (e.g., Phenomenex Luna, 5µm, 250 x 10mm).
- Mobile Phase: Isocratic Acetonitrile:Water (45:55) with 0.1% Formic Acid.
- Flow Rate: 3.0 mL/min.
- Logic: The saturated C5-C6 bond in DHY makes it slightly more polar and flexible than the rigid, planar Yangonin, resulting in a distinct retention time shift (typically elutes before Yangonin in RP-HPLC).

Structural Elucidation (Self-Validating Data)

To confirm the isolation of **5,6-Dihydroyangonin** and not its analogs, compare your data against these standard parameters.

Table 1: Physicochemical Constants

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Parameter	5,6-Dihydroyangonin (DHY)	Yangonin (Reference)	Validation Note
Physical State	Colorless needles	Yellow-green crystals	DHY lacks the extended conjugation of Yangonin.
Melting Point	120–123 °C	153–155 °C	Distinctly lower MP indicates saturation.
UV Max (MeOH)	~340-350 nm	360 nm	Hypsochromic shift due to loss of lactone ring conjugation.
MS (ESI+)	m/z 261 $[M+H]^+$	m/z 259 $[M+H]^+$	+2 Da mass shift confirms hydrogenation.

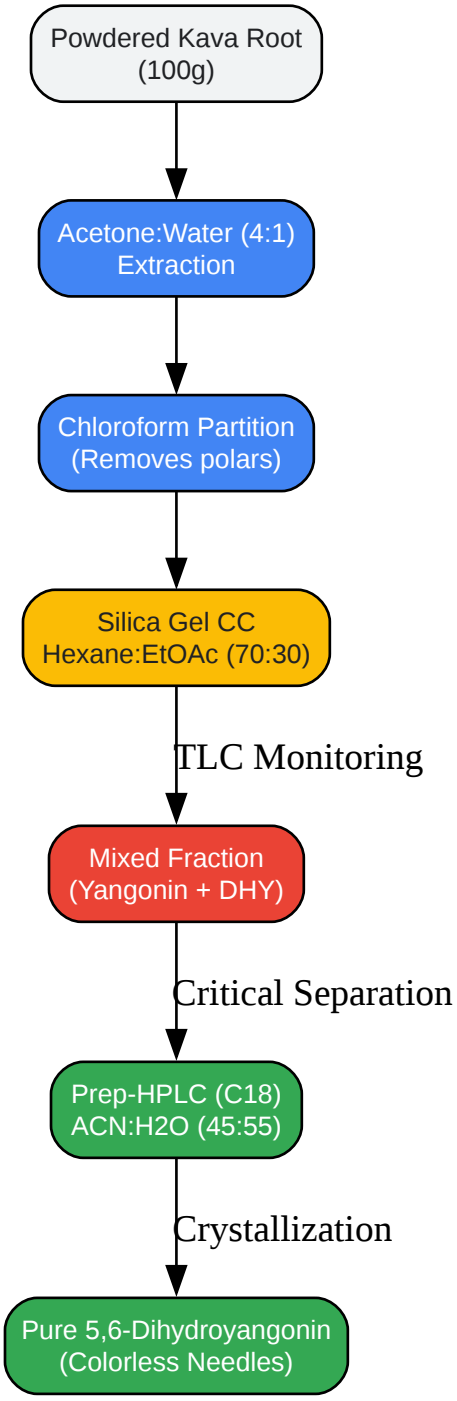
Diagnostic NMR Signals (The "Fingerprint")

The most reliable validation is 1H-NMR ($CDCl_3$, 400 MHz). Look for the disappearance of the olefinic doublet and the appearance of the saturated methylene/methine system.

- C6-H (Methine): Appears as a doublet of doublets (dd) or multiplet around δ 4.5 - 5.0 ppm.
  - Contrast: Yangonin has no proton here (quaternary carbon) or a vinylic proton if numbering differs, but typically shows a downfield singlet/doublet > 5.5 ppm.
- C5-H_2 (Methylene): Appears as a multiplet around δ 2.4 - 2.6 ppm.
  - Contrast: Yangonin has a vinylic proton at C5 (~δ 6.0 ppm). This is the definitive differentiator.
- Methoxy Groups: Two singlets (~δ 3.8 ppm) corresponding to the 4-OMe (lactone) and 4'-OMe (phenyl).

Workflow Visualization

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Caption: Step-by-step isolation workflow emphasizing the critical HPLC purification step required to separate DHY from Yangonin.

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